

Comprehensive Safety and Handling Protocol: Pentanimidoylamino-acetic acid

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Compound of Interest

Compound Name: *Pentanimidoylamino-acetic acid*

Cat. No.: *B061729*

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This guide provides essential safety, handling, and disposal protocols for **Pentanimidoylamino-acetic acid** (PubChem CID: 10773233).[1] As a specific Safety Data Sheet (SDS) is not readily available for this compound, this document outlines safety procedures based on the chemical's structure, which incorporates a carboxylic acid, an amino group, and an imide functional group. The resulting potential for corrosive and irritant properties necessitates stringent safety measures.

Hazard Assessment and the Hierarchy of Controls

The primary hazards associated with **Pentanimidoylamino-acetic acid** are inferred from its functional groups, which suggest it may be a corrosive substance capable of causing severe skin burns and eye damage.[2][3][4][5][6] It may also cause irritation to the respiratory tract if inhaled as a dust or aerosol.[7]

To ensure maximum safety, a systematic approach to hazard management known as the "Hierarchy of Controls" should be implemented. This framework prioritizes the most effective safety measures.[8][9][10]

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